

# Europium Sulfide: A Technical Guide to its Magnetic Properties and Curie Temperature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Europium sulfide*

Cat. No.: *B077022*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Europium Sulfide** (EuS) is a compelling member of the europium chalcogenide family, distinguished by its unique combination of semiconducting and ferromagnetic properties.<sup>[1]</sup> As a ferromagnetic semiconductor, EuS is a subject of intense research for its potential applications in spintronics, magneto-optical devices, and as a model system for studying magnetic interactions in solids.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the magnetic properties of **Europium Sulfide**, with a particular focus on its Curie temperature ( $T_c$ ), the critical temperature below which it exhibits spontaneous magnetization. We will delve into the experimental methodologies used to characterize its magnetic behavior and present key quantitative data in a structured format.

## Core Magnetic Properties of Europium Sulfide

**Europium Sulfide** is a classic Heisenberg ferromagnet, where the magnetic moments arise from the half-filled 4f shell of the  $\text{Eu}^{2+}$  ions.<sup>[1]</sup> Each  $\text{Eu}^{2+}$  ion possesses a large magnetic moment of  $7 \mu_B$ .<sup>[3]</sup> Above its Curie temperature, EuS behaves as a simple paramagnet.<sup>[2]</sup> The transition from a paramagnetic to a ferromagnetic state at the Curie temperature is a key characteristic of this material.

## Curie Temperature ( $T_c$ )

The Curie temperature of bulk **Europium Sulfide** is consistently reported to be around 16.6 K. [2] However, this value can be influenced by several factors, including morphology (nanoparticles vs. bulk), doping, and applied pressure.

## Data Summary: Magnetic Properties of Europium Sulfide

The following tables summarize key magnetic properties of **Europium Sulfide** gathered from various experimental studies.

Property	Value	Material Form	Measurement Technique	Reference
Curie Temperature (T <sub>c</sub> )	16.6 K	Bulk	Not Specified	[2]
15.9 K	Thin Film (20 nm on Al <sub>2</sub> O <sub>3</sub> )	SQUID Magnetometry	[4]	
up to 29.4 K	Gd-doped Nanocrystals (5.3% Gd)	Vibrating Sample Magnetometry	[1]	
Magnetic Moment	7 $\mu$ B per Eu atom	Not Specified	Not Specified	[3]
Magnetic Susceptibility ( $\chi$ )	+25,730 $\times 10^{-6}$ cm <sup>3</sup> /mol	Not Specified	Not Specified	[2]

Condition	Effect on Curie Temperature (T <sub>c</sub> )	Reference
Gadolinium (Gd) Doping	Increases T <sub>c</sub> at low concentrations	[1]
Pressure	Can suppress magnetic ordering	[5]
Nanocrystal Formation	Can lead to complex magnetic behavior due to surface effects	[6]

## Experimental Protocols

Detailed experimental protocols are crucial for reproducing and building upon existing research. Below are outlines of common methodologies for the synthesis and magnetic characterization of **Europium Sulfide**.

### Synthesis of Gadolinium-Doped EuS Nanocrystals

This protocol is based on the thermal decomposition of single-source precursors.<sup>[1]</sup>

#### 1. Precursor Synthesis:

- Synthesize EuS and GdS single-source precursors. A common method involves the reaction of europium or gadolinium precursors with a sulfur source in an organic solvent.

#### 2. Nanocrystal Synthesis:

- In an inert atmosphere (e.g., a glovebox), dissolve the desired ratio of EuS and GdS precursors in a high-boiling point solvent mixture, such as oleylamine and trioctylphosphine.
- Heat the reaction mixture to a high temperature (e.g., 290 °C) to induce the decomposition of the precursors and the nucleation and growth of the nanocrystals.
- Maintain the temperature for a specific duration to control the size and crystallinity of the nanocrystals.

#### 3. Purification:

- Cool the reaction mixture to room temperature.
- Add a non-solvent (e.g., ethanol) to precipitate the nanocrystals.
- Centrifuge the mixture to collect the nanocrystals.
- Wash the nanocrystals multiple times with a suitable solvent (e.g., a mixture of hexane and ethanol) to remove unreacted precursors and byproducts.
- Dry the purified nanocrystals under vacuum.

### Synthesis of EuS Thin Films by Pulsed Laser Deposition (PLD)

Pulsed Laser Deposition is a versatile technique for growing high-quality thin films.<sup>[4][7][8]</sup>

#### 1. Target Preparation:

- Prepare a dense, polycrystalline EuS target. This can be done by pressing and sintering high-purity EuS powder.

## 2. Substrate Preparation:

- Select a suitable substrate, such as Si(100) or Al<sub>2</sub>O<sub>3</sub>(0001).
- Clean the substrate to remove any surface contaminants.

## 3. Deposition:

- Mount the target and substrate in a high-vacuum deposition chamber.
- Evacuate the chamber to a base pressure in the range of 10<sup>-6</sup> to 10<sup>-8</sup> Torr.
- Heat the substrate to the desired deposition temperature.
- Use a high-power pulsed laser (e.g., a KrF excimer laser) to ablate the EuS target. The laser beam is focused onto the rotating target to ensure uniform ablation.
- The ablated material forms a plasma plume that expands towards the substrate, where it deposits as a thin film.
- Control the film thickness by adjusting the number of laser pulses.

## 4. Characterization:

- After deposition, the film can be characterized in-situ or ex-situ using techniques like X-ray diffraction (XRD) to determine its crystal structure and orientation.

# Magnetic Characterization using a Vibrating Sample Magnetometer (VSM)

A VSM is a widely used instrument for measuring the magnetic properties of materials as a function of temperature and applied magnetic field.<sup>[9][10][11][12]</sup>

## 1. Sample Preparation:

- A small amount of the EuS sample (powder, nanocrystals, or a piece of a thin film) is mounted on a sample holder.

## 2. Measurement Procedure:

- The sample holder is attached to a vibrating rod, which oscillates at a constant frequency.
- The sample is placed within a uniform magnetic field generated by an electromagnet.

- The vibration of the magnetic sample induces a voltage in a set of pick-up coils. This voltage is proportional to the magnetic moment of the sample.
- Magnetization vs. Applied Field (M-H curve): At a fixed temperature (e.g., below  $T_c$ ), the applied magnetic field is swept through a range (e.g., -2 T to 2 T and back) while the magnetization is measured. This provides information on saturation magnetization, remanence, and coercivity.
- Magnetization vs. Temperature (M-T curve): The sample is cooled in zero magnetic field (Zero-Field Cooled - ZFC) or in a small applied field (Field-Cooled - FC). The magnetization is then measured as the temperature is increased. The Curie temperature can be determined from the sharp decrease in magnetization in the M-T curve.

## Characterization using Mössbauer Spectroscopy

Mössbauer spectroscopy is a powerful technique for probing the local magnetic environment of specific nuclei, in this case,  $^{151}\text{Eu}$ .[\[13\]](#)[\[14\]](#)[\[15\]](#)

### 1. Source and Absorber:

- A radioactive source (e.g.,  $^{151}\text{SmF}_3$ ) that decays to an excited state of  $^{151}\text{Eu}$  is used. This source emits gamma rays.
- The EuS sample acts as the absorber.

### 2. Measurement:

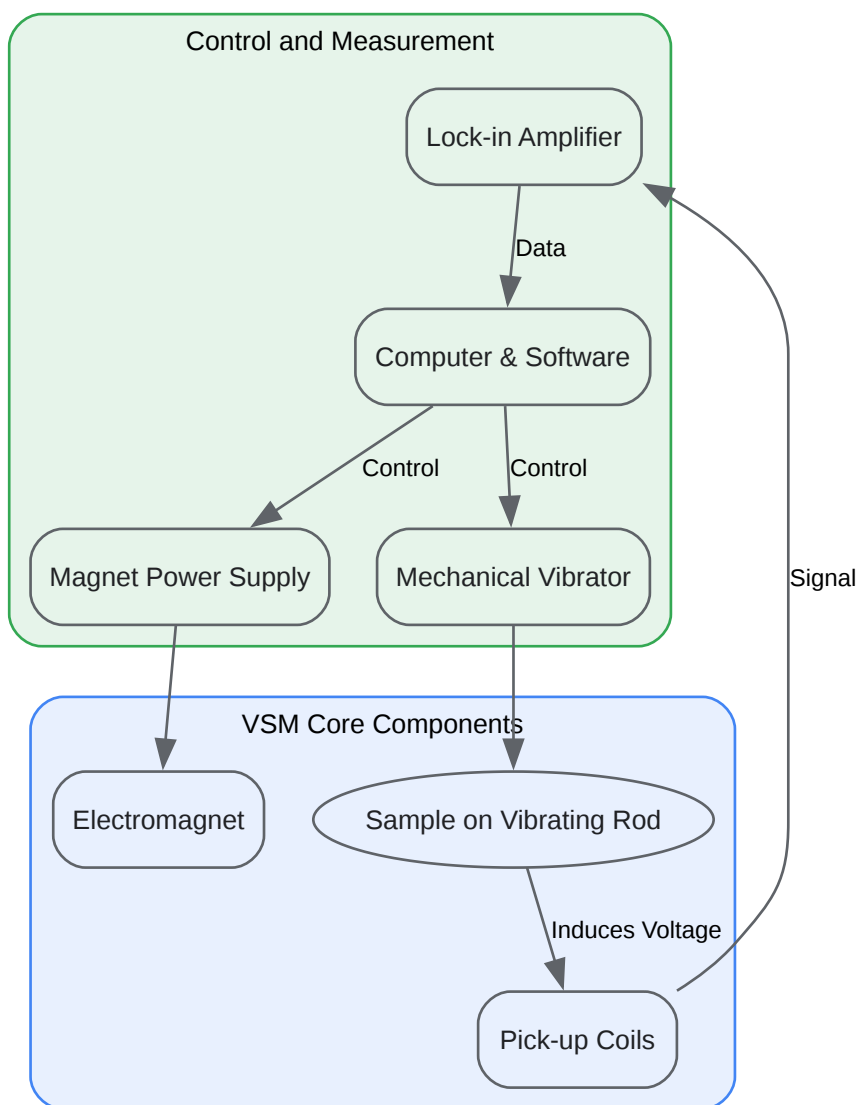
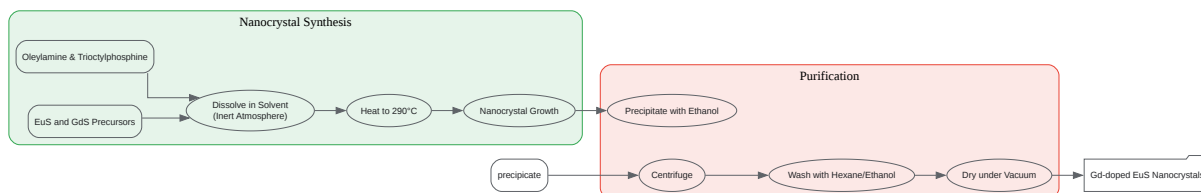
- The source is moved relative to the absorber at various velocities, which Doppler shifts the energy of the emitted gamma rays.
- A detector measures the transmission of gamma rays through the sample as a function of the source velocity.
- When the energy of the gamma rays matches the energy difference between the nuclear energy levels in the EuS sample, resonant absorption occurs, resulting in a dip in the transmission spectrum.

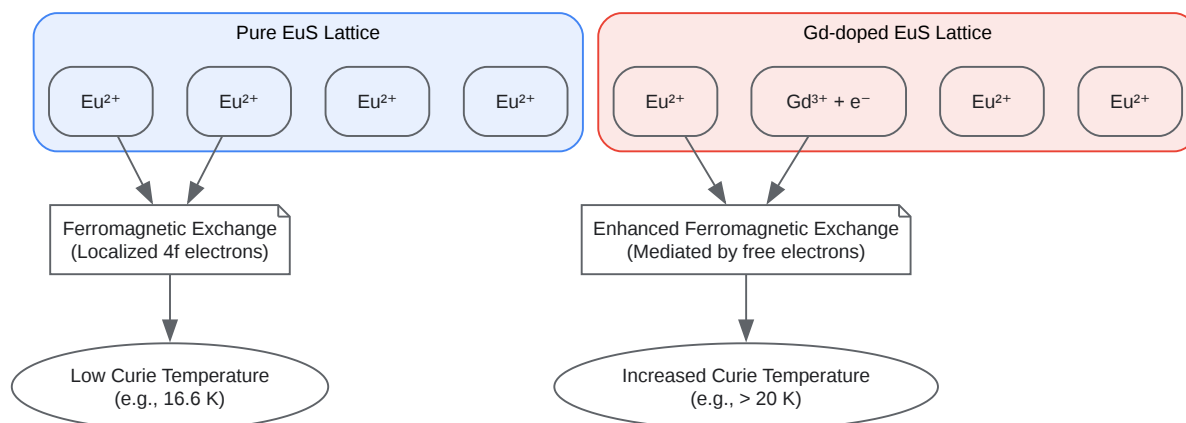
### 3. Data Analysis:

- The resulting Mössbauer spectrum provides information about the hyperfine interactions between the  $^{151}\text{Eu}$  nucleus and its electronic environment.
- In the ferromagnetic state (below  $T_c$ ), the spectrum will show magnetic hyperfine splitting, from which the internal magnetic field at the Eu nucleus can be determined.

## Visualizations

The following diagrams illustrate key experimental workflows and concepts related to the magnetic properties of **Europium Sulfide**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and Magnetic Properties of Gd Doped EuS Nanocrystals with Enhanced Curie Temperatures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Europium(II) sulfide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/)]
- 3. [mdpi.com](https://mdpi.com/) [[mdpi.com](https://mdpi.com/)]
- 4. [researchgate.net](https://researchgate.net/) [[researchgate.net](https://researchgate.net/)]
- 5. [scribd.com](https://scribd.com/) [[scribd.com](https://scribd.com/)]
- 6. [pubs.aip.org](https://pubs.aip.org/) [[pubs.aip.org](https://pubs.aip.org/)]
- 7. [PDF] Pulsed laser deposition of high-quality thin films of the insulating ferromagnet EuS | Semantic Scholar [[semanticscholar.org](https://semanticscholar.org/)]
- 8. [1308.3820] Pulsed Laser Deposition of High-Quality Thin Films of the Insulating Ferromagnet EuS [[arxiv.org](https://arxiv.org/)]



- 9. Vibrating-sample magnetometer - Wikipedia [en.wikipedia.org]
- 10. Principle, test method and application of vibrating sample magnetometer - Dexing Magnet [china-dexing.com]
- 11. physlab.org [physlab.org]
- 12. stanfordmagnets.com [stanfordmagnets.com]
- 13. Theoretical Review of Mössbauer Effect, Hyperfine Interactions Parameters and the Valence Fluctuations in Eu Systems [scirp.org]
- 14. mdpi.com [mdpi.com]
- 15. Mössbauer spectroscopy - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Europium Sulfide: A Technical Guide to its Magnetic Properties and Curie Temperature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077022#europium-sulfide-magnetic-properties-and-curie-temperature]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)